

# Personal protective equipment for handling 4,4-Difluorocyclohexanone

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## Compound of Interest

Compound Name: 4,4-Difluorocyclohexanone

Cat. No.: B151909

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## Essential Safety and Handling Guide for 4,4-Difluorocyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4,4-Difluorocyclohexanone** (CAS No. 22515-18-0). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Immediate Precautions

**4,4-Difluorocyclohexanone** is a chemical that poses several hazards. It is known to cause skin irritation, serious eye irritation, and may lead to respiratory irritation[1][2][3][4]. It is classified as a combustible solid. Therefore, it is imperative to handle this compound with appropriate personal protective equipment and in a well-ventilated area[1][2][3].

Hazard Summary:

Hazard Statement	GHS Classification
Causes skin irritation	Skin Irritation, Category 2
Causes serious eye irritation	Serious Eye Irritation, Category 2/2A
May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4,4-Difluorocyclohexanone** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. A face shield is recommended where splashing is a risk[1][2].
Skin Protection	Chemical-resistant gloves (materials to be selected based on breakthrough time). Impervious clothing or a lab coat should be worn to prevent skin contact[1][2].
Respiratory Protection	To be used in case of inadequate ventilation or when dust/aerosols may be generated. A NIOSH-approved respirator is recommended[2].
Foot Protection	Safety shoes are recommended[2].

## Operational Plan: Handling and Storage

Handling:

- Avoid contact with skin and eyes[1].

- Avoid the formation of dust and aerosols[1].
- Ensure adequate exhaust ventilation where the chemical is handled[1].
- Do not eat, drink, or smoke when using this product[2].
- Wash hands thoroughly after handling[3].

#### Storage:

- Keep the container tightly closed in a dry and well-ventilated place[1][3].
- Store in a cool place[1].
- Store locked up[2][3].

## Emergency Procedures

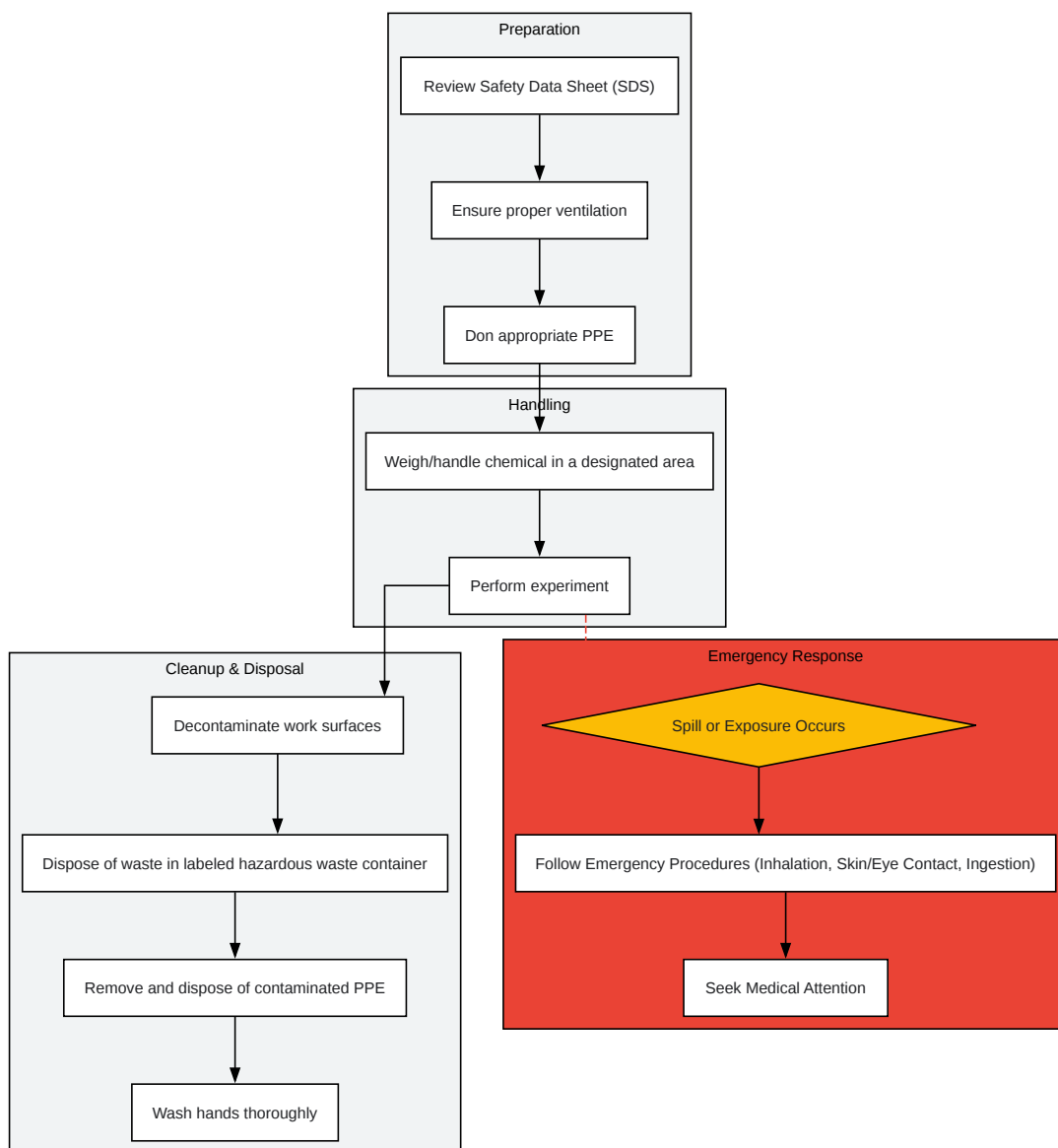
Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell[2][3].
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice[2][3].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention[1][2][3].
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention if you feel unwell[3].

## Disposal Plan

All waste materials, including contaminated PPE and empty containers, must be treated as hazardous waste.

- Chemical Disposal: Dispose of the contents at an approved waste disposal plant[2][3]. Do not let the product enter drains[1].
- Container Disposal: Dispose of the container in accordance with licensed collector's sorting instructions[2].
- Labeling: All hazardous waste containers must be clearly labeled with "HAZARDOUS WASTE" and the chemical name[5].
- Storage of Waste: Keep waste containers tightly capped and segregate them according to compatibility[5].

## Workflow for Handling 4,4-Difluorocyclohexanone



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Caption: Workflow for the safe handling and disposal of **4,4-Difluorocyclohexanone**.

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